

Proper Disposal of FPI-1465: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: FPI-1465

Cat. No.: B8531612

[Get Quote](#)

For Immediate Reference: **FPI-1465**, identified with CAS Number 1452458-72-8, requires careful handling and disposal as a combustible liquid and a potential aspiration hazard. A related compound, Nacubactam (CAS 1452458-86-4), is classified as harmful if swallowed.

This guide provides essential safety and logistical information for the proper disposal of **FPI-1465**, ensuring the safety of laboratory personnel and compliance with regulations. The following procedures are based on information from safety data sheets (SDS) for compounds with this CAS number and similar chemical properties.

Key Safety and Hazard Information

Proper handling and disposal of **FPI-1465** are dictated by its inherent hazards. Researchers and laboratory staff must be aware of the following classifications:

Hazard Classification	Description
Combustible Liquid	FPI-1465 may ignite on heating or in the presence of an ignition source.
Aspiration Hazard	If swallowed, the substance can enter the lungs and may be fatal.
Acute Oral Toxicity	A related compound is classified as harmful if swallowed. ^[1]

Step-by-Step Disposal Protocol

Adherence to a strict disposal protocol is crucial. The following steps outline the recommended procedure for the safe disposal of **FPI-1465** waste.

1. Personal Protective Equipment (PPE): Before handling **FPI-1465**, ensure appropriate PPE is worn, including:

- Chemical-resistant gloves (e.g., nitrile rubber).
- Safety glasses with side shields or chemical splash goggles.
- A lab coat or other protective clothing.

2. Waste Segregation and Collection:

- Collect all waste materials containing **FPI-1465**, including unused product, contaminated consumables (e.g., pipette tips, vials), and cleaning materials, in a designated and clearly labeled waste container.
- The container must be compatible with combustible liquids and have a secure, tight-fitting lid.
- Label the container as "Hazardous Waste: **FPI-1465**, Combustible Liquid, Aspiration Hazard."

3. Storage of Waste:

- Store the sealed waste container in a well-ventilated, designated hazardous waste accumulation area.
- Keep the container away from heat, sparks, open flames, and other ignition sources.
- Ensure the storage area is secure and accessible only to authorized personnel.

4. Arrange for Professional Disposal:

- Disposal of **FPI-1465** must be conducted through an approved and licensed hazardous waste disposal company.

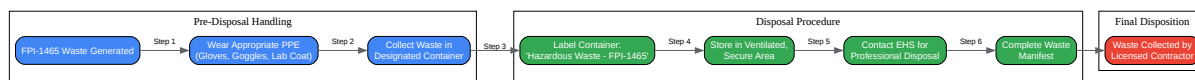
- Do not dispose of **FPI-1465** down the drain or with general laboratory trash.
- Contact your institution's Environmental Health and Safety (EHS) department to coordinate the pickup and disposal of the hazardous waste.

5. Documentation:

- Maintain accurate records of the amount of **FPI-1465** waste generated and its disposal date.
- Complete any required hazardous waste manifests or other documentation provided by your EHS department or the waste disposal company.

Experimental Workflow for Disposal

The following diagram illustrates the decision-making process and workflow for the proper disposal of **FPI-1465**.



[Click to download full resolution via product page](#)

Caption: **FPI-1465** Disposal Workflow.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. file.medchemexpress.com [file.medchemexpress.com]

- To cite this document: BenchChem. [Proper Disposal of FPI-1465: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8531612#fpi-1465-proper-disposal-procedures\]](https://www.benchchem.com/product/b8531612#fpi-1465-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com